Spectroscopic Data for (2S)-2-Isopropylpyrrolidine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(2S)-2-Isopropylpyrrolidine*
CAS No.:	*41720-99-4*
Cat. No.:	*B046420*

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Introduction

(2S)-2-Isopropylpyrrolidine is a chiral saturated N-heterocycle, a valuable building block in asymmetric synthesis and a key structural motif in various pharmacologically active compounds. Its stereochemistry and conformational rigidity make it a sought-after component in the design of chiral ligands, catalysts, and pharmaceutical intermediates. Unambiguous structural confirmation and purity assessment are paramount in its application, necessitating a thorough understanding of its spectroscopic characteristics. This guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **(2S)-2-Isopropylpyrrolidine**, offering field-proven insights into data acquisition, interpretation, and the underlying chemical principles.

Mass Spectrometry (MS)

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Mass spectrometry is a cornerstone technique for determining the molecular weight and elemental formula of a compound and for deducing its structure through fragmentation analysis. For **(2S)-2-Isopropylpyrrolidine** ($C_7H_{15}N$, Molecular Weight: 113.20 g/mol), Electron Ionization (EI) is a standard method that provides a reproducible fragmentation pattern.[1]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

A robust method for analyzing volatile amines like 2-isopropylpyrrolidine involves GC-MS, which separates the analyte from the sample matrix before ionization.

- Sample Preparation: Dilute the sample in a volatile organic solvent (e.g., methanol or dichloromethane).
- Gas Chromatography:
  - Injector: 250 °C, Split mode.
  - Column: A standard non-polar column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm x 0.25 µm).
  - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometry:
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230 °C.
  - Mass Analyzer: Quadrupole, scanning from m/z 35 to 200.

Data Interpretation: Fragmentation Analysis

The EI mass spectrum of 2-isopropylpyrrolidine is characterized by a discernible molecular ion and a distinct fragmentation pattern dominated by α-cleavage, a typical pathway for amines.[2] [3]

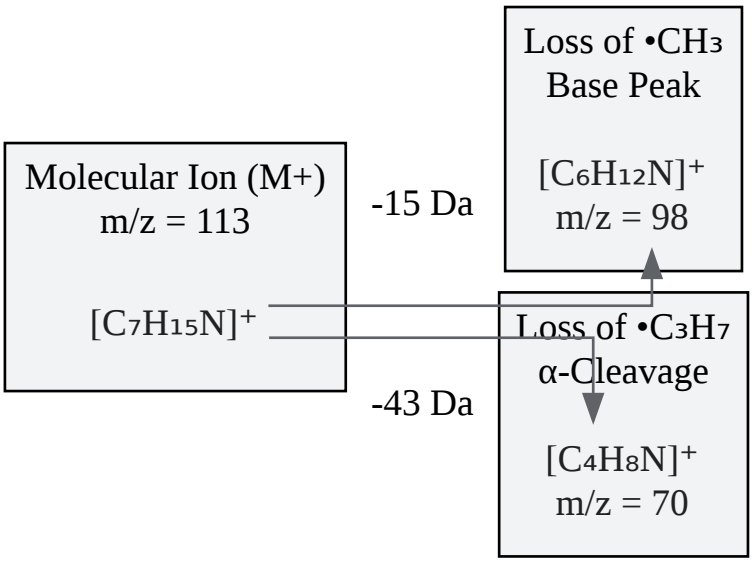
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Table 1: Key Mass Spectrometry Data for 2-Isopropylpyrrolidine[1]

m/z	Relative Intensity (%)	Proposed Fragment	Structural Formula of Fragment
113	88	$[M]^+$	$[C_7H_{15}N]^+$
98	100 (Base Peak)	$[M - CH_3]^+$	$[C_6H_{12}N]^+$
70	71	$[M - C_3H_7]^+$	$[C_4H_8N]^+$
42	47	$[C_2H_4N]^+$	$[CH_2=N=CH_2]^+$
41	53	$[C_3H_5]^+$	$[CH_2=CH-CH_2]^+$

- Molecular Ion (m/z 113): The presence of a peak at m/z 113 corresponds to the molecular weight of the compound, confirming its elemental formula. Its odd molecular weight is consistent with the Nitrogen Rule, which states that a compound with an odd number of nitrogen atoms will have an odd nominal molecular weight.[2]
- Base Peak (m/z 98): The most abundant fragment results from the loss of a methyl radical ($\bullet CH_3$, 15 Da) from the isopropyl group. This is a classic α-cleavage adjacent to the nitrogen atom, leading to a stable, resonance-stabilized iminium cation.
- Fragment at m/z 70: This significant peak arises from another α-cleavage event, this time involving the loss of the entire isopropyl radical ($\bullet C_3H_7$, 43 Da). This cleavage of the C-C bond between the pyrrolidine ring and the isopropyl group results in a stable N-heterocyclic iminium ion.
- Other Fragments (m/z 42, 41): These smaller fragments are indicative of further ring cleavage and rearrangements of the initial fragment ions.

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Caption: Primary fragmentation pathways of 2-Isopropylpyrrolidine in EI-MS.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of functional groups within a molecule, providing a qualitative "fingerprint." As a secondary amine, **(2S)-2-Isopropylpyrrolidine** exhibits characteristic absorptions related to N-H and C-N bonds.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is a convenient method for analyzing liquid samples without extensive preparation.

- Sample Preparation: Apply a single drop of neat **(2S)-2-Isopropylpyrrolidine** liquid directly onto the ATR crystal (e.g., diamond or zinc selenide).
- Data Acquisition:
  - Spectrometer: A Fourier-Transform Infrared (FTIR) spectrometer.
  - Scan Range: 4000–600 cm^{-1}.

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- Resolution: 4 cm^{-1}.
- Scans: Co-add 16 scans to improve the signal-to-noise ratio.

- Data Processing: A background spectrum (of the clean, empty ATR crystal) is automatically subtracted from the sample spectrum.

Data Interpretation: Characteristic Vibrational Modes

The IR spectrum can be divided into the functional group region (4000-1500 cm^{-1}) and the fingerprint region (<1500 cm^{-1}).

Table 2: Predicted and Observed IR Absorption Bands for 2-Isopropylpyrrolidine

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Frequency Range (cm^{-1})	Intensity	Vibrational Mode	Comments
~3350 - 3310	Weak-Medium	N-H Stretch	Characteristic for secondary amines. The peak is typically sharper than the broad O-H stretch of alcohols.[4]
2960 - 2850	Strong	C-H Stretch (sp^3)	Multiple sharp peaks corresponding to asymmetric and symmetric stretching of methyl and methylene groups in the pyrrolidine ring and isopropyl substituent.
~1465	Medium	C-H Bend	Scissoring and bending vibrations of the CH_2 and CH_3 groups.
~1380 & ~1365	Medium	C-H Bend	Characteristic doublet for the isopropyl group (gem-dimethyl).
~1250 - 1020	Medium	C-N Stretch	Aliphatic amine C-N stretching vibration. This region can be complex due to coupling with other vibrations.
~900 - 665	Medium, Broad	N-H Wag	Out-of-plane bending of the N-H bond, characteristic of secondary amines.

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Note: Data is based on a computed spectrum from SpectraBase and general values for secondary amines.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of an organic molecule. Due to the chirality of **(2S)-2-Isopropylpyrrolidine**, its pyrrolidine ring protons are diastereotopic, leading to a more complex ^{1}H NMR spectrum than the parent pyrrolidine.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **(2S)-2-Isopropylpyrrolidine** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard (δ 0.00 ppm).
- ^{1}H NMR Acquisition:
  - Spectrometer: 400 MHz or higher.
  - Pulse Program: Standard single-pulse acquisition.
  - Key Parameters: Sufficient number of scans for good signal-to-noise, spectral width covering ~0-10 ppm, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Spectrometer: 100 MHz or higher (corresponding to a 400 MHz ^{1}H instrument).
  - Pulse Program: Proton-decoupled pulse program (e.g., zgpg30).
  - Key Parameters: Wider spectral width (~0-200 ppm), longer acquisition time or more scans due to the lower natural abundance of ^{13}C.

Data Interpretation: Predicted ^{1}H and ^{13}C NMR Spectra

While experimental spectra for this specific molecule are not readily available in public databases, a highly accurate prediction can be made based on the known spectra of

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pyrrolidine and the substituent effects of an isopropyl group.[6][7]

Caption: Numbering scheme for **(2S)-2-Isopropylpyrrolidine**.

Table 3: Predicted ^{1}H NMR Data for **(2S)-2-Isopropylpyrrolidine** (in $CDCl_3$)

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Proton(s)	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Rationale
N-H	~1.5 - 2.5	Broad Singlet	-	1H	Chemical shift is variable and depends on concentration and solvent.
H-2	~2.8 - 3.0	Multiplet	-	1H	Deshielded by adjacent nitrogen and isopropyl group.
H-5	~2.9 - 3.1 & ~2.7-2.9	Multiplet	-	2H	Diastereotopic protons adjacent to nitrogen.
H-3, H-4	~1.3 - 1.9	Multiplet	-	4H	Complex, overlapping multiplets for the four diastereotopic ring protons.
H (isopropyl)	~1.7 - 1.9	Multiplet	~6.8	1H	Methine proton, coupled to the two methyl groups and H-2.
CH_3 (isopropyl)	~0.9 & ~0.85	Doublet	~6.8	6H	Two diastereotopi

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	c methyl groups, appearing as two distinct doublets.

Table 4: Predicted ^{13}C NMR Data for **(2S)-2-Isopropylpyrrolidine** (in $CDCl_3$)

Carbon(s)	Predicted δ (ppm)	Rationale
C-2	~62 - 65	Most deshielded ring carbon due to direct attachment to nitrogen and the bulky isopropyl group.
C-5	~46 - 48	Carbon adjacent to nitrogen. Shift is similar to parent pyrrolidine.[6]
C' (isopropyl CH)	~32 - 35	Methine carbon of the isopropyl group.
C-3	~29 - 32	Ring carbon beta to nitrogen.
C-4	~24 - 26	Ring carbon beta to nitrogen.
C'' (isopropyl CH_3)	~19 & ~17	Diastereotopic methyl carbons, expected to be two distinct signals.

Conclusion

The spectroscopic characterization of **(2S)-2-Isopropylpyrrolidine** is a clear illustration of fundamental chemical principles. Its mass spectrum is dominated by predictable α-cleavage, yielding stable iminium cations. The infrared spectrum displays the hallmark absorptions of a secondary aliphatic amine. Finally, its NMR spectra, while complex due to the diastereotopic nature of its protons and carbons, can be reliably predicted and interpreted. This comprehensive spectroscopic profile serves as a crucial reference for researchers, ensuring the identity, purity, and quality of this important chiral building block in its diverse applications.

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